

Spectroscopic Data of GSK2830371 (CAS 1404456-53-6): An In-depth Technical Guide

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Compound of Interest

Compound Name: (S)-Octahydropyrazino[2,1-C]
[1,4]oxazine dihydrochloride

CAS No.: 1089280-14-7

Cat. No.: B1400436

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Introduction

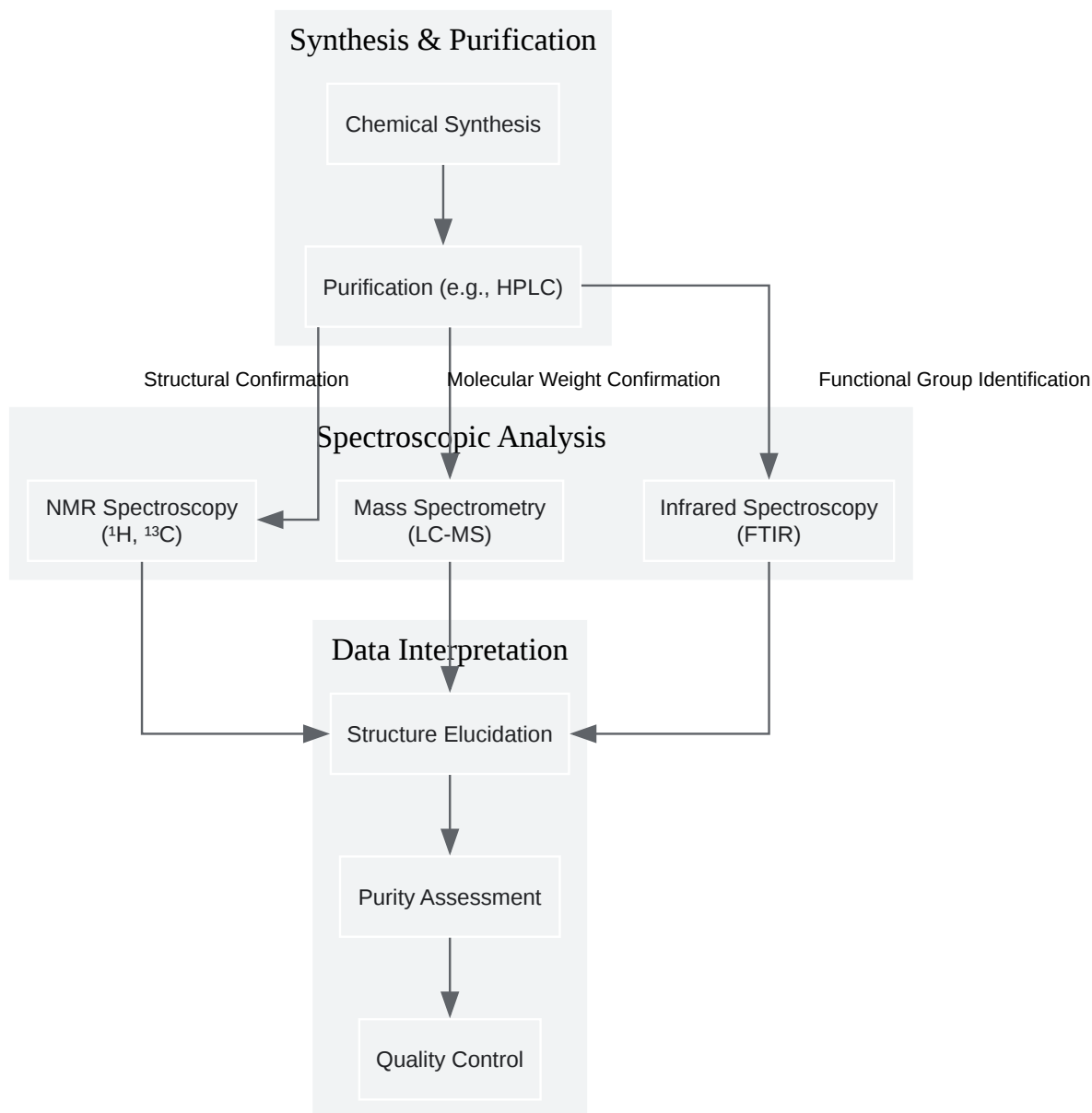
GSK2830371 is a potent and selective allosteric inhibitor of Wild-type p53-induced phosphatase 1 (Wip1), a protein phosphatase encoded by the PPM1D gene.^[1] The overexpression of Wip1 is associated with tumorigenesis, making it a significant target in cancer therapy.^[1] GSK2830371 has demonstrated the ability to cause tumor cell growth inhibition both in vitro and in vivo, highlighting its potential as a therapeutic agent.^[1] This guide provides a comprehensive overview of the spectroscopic data for GSK2830371, offering insights into its structural characterization, which is crucial for drug development and quality control. While the initial query referenced CAS 1089280-14-7, the compound of significant interest in the context of Wip1 inhibition and for which spectroscopic data is available is GSK2830371, identified by CAS number 1404456-53-6.

Chemical Identity and Properties

Property	Value	Source
Chemical Name	(S)-5-(((5-chloro-2-methylpyridin-3-yl)amino)methyl)-N-(1-(cyclopropylamino)-3-cyclopentyl-1-oxopropan-2-yl)thiophene-2-carboxamide	
CAS Number	1404456-53-6	[2]
Molecular Formula	C ₂₃ H ₂₉ ClN ₄ O ₂ S	[3]
Molecular Weight	461.02 g/mol	[3]
Purity	≥98%	[3]
Solubility	Soluble to 100 mM in DMSO and to 50 mM in ethanol	[3]

Spectroscopic Analysis Workflow

The structural elucidation and confirmation of GSK2830371 rely on a suite of spectroscopic techniques. Each method provides unique information about the molecule's connectivity, functional groups, and overall structure. The typical workflow for a comprehensive analysis is outlined below.



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Caption: Workflow for the spectroscopic analysis of GSK2830371.

Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR spectroscopy is a cornerstone technique for determining the precise structure of organic molecules. For GSK2830371, both ^1H and ^{13}C NMR would be employed to confirm the

connectivity of atoms. While specific spectra from the primary literature are not publicly available, chemical suppliers confirm the compound's identity using NMR.[2] Based on the known structure, the expected chemical shifts can be predicted.

Predicted ^1H NMR Spectral Data

Proton Environment	Predicted Chemical Shift (ppm)	Multiplicity	Integration
Aromatic protons (thiophene and pyridine rings)	7.0 - 8.5	m	4H
Amide protons (-NH-)	6.0 - 8.0	br s	2H
Methylene protons (-CH ₂ -) adjacent to amine	~4.5	d	2H
Methine proton (-CH-) of the amino acid core	~4.0	m	1H
Methyl protons (-CH ₃) on pyridine ring	~2.5	s	3H
Methylene protons (-CH ₂ -) of cyclopentyl group	1.0 - 2.0	m	8H
Methine proton (-CH-) of cyclopentyl group	1.5 - 2.5	m	1H
Methine proton (-CH-) of cyclopropyl group	0.5 - 1.5	m	1H
Methylene protons (-CH ₂ -) of cyclopropyl group	0.2 - 1.0	m	4H

Note: Predicted values are based on standard chemical shift tables and may vary depending on the solvent and other experimental conditions.

Predicted ^{13}C NMR Spectral Data

Carbon Environment	Predicted Chemical Shift (ppm)
Carbonyl carbons ($-\text{C}=\text{O}$)	160 - 180
Aromatic carbons (thiophene and pyridine rings)	110 - 160
Methine carbon ($-\text{CH}-$) of the amino acid core	50 - 60
Methylene carbon ($-\text{CH}_2-$) adjacent to amine	~45
Aliphatic carbons (cyclopentyl and cyclopropyl groups)	10 - 40
Methyl carbon ($-\text{CH}_3$) on pyridine ring	~20

Note: Predicted values are based on standard chemical shift tables and may vary depending on the solvent and other experimental conditions.

Experimental Protocol: NMR Spectroscopy

Objective: To obtain high-resolution ^1H and ^{13}C NMR spectra to confirm the chemical structure of GSK2830371.

Methodology:

- Sample Preparation:** Dissolve 5-10 mg of GSK2830371 in approximately 0.6 mL of a deuterated solvent (e.g., $\text{DMSO}-d_6$ or CDCl_3) in a clean, dry 5 mm NMR tube. The choice of solvent is critical to avoid interfering signals from the solvent itself. $\text{DMSO}-d_6$ is often chosen for its ability to dissolve a wide range of compounds.
- Instrument Setup:** The analysis is performed on a high-field NMR spectrometer (e.g., 400 MHz or higher) to ensure adequate signal dispersion and resolution. The instrument is tuned and shimmed to optimize the magnetic field homogeneity.
- ^1H NMR Acquisition:** A standard one-dimensional proton experiment is run. Key parameters include a sufficient number of scans to achieve a good signal-to-noise ratio, a spectral width that encompasses all expected proton signals, and a relaxation delay that allows for quantitative integration.

- ^{13}C NMR Acquisition: A one-dimensional carbon experiment, typically with proton decoupling, is performed. A larger number of scans is usually required for ^{13}C NMR due to the lower natural abundance of the ^{13}C isotope and its smaller gyromagnetic ratio.
- Data Processing: The raw data (Free Induction Decay - FID) is Fourier transformed, phase-corrected, and baseline-corrected. The chemical shifts are referenced to an internal standard, typically tetramethylsilane (TMS) at 0.00 ppm.

Mass Spectrometry (MS)

Mass spectrometry provides information about the molecular weight and elemental composition of a compound. For GSK2830371, a technique such as Electrospray Ionization (ESI) coupled with a high-resolution mass analyzer (e.g., Time-of-Flight or Orbitrap) would be employed.

Expected Mass Spectrometry Data

Ion	Calculated m/z	Observed m/z
$[\text{M}+\text{H}]^+$	461.1827	Expected to be within 5 ppm
$[\text{M}+\text{Na}]^+$	483.1646	Expected to be within 5 ppm

The high-resolution mass measurement allows for the confirmation of the elemental formula. The isotopic pattern, particularly due to the presence of chlorine (^{35}Cl and ^{37}Cl in an approximate 3:1 ratio) and sulfur (^{32}S , ^{33}S , and ^{34}S), would provide further confidence in the assigned structure.

Experimental Protocol: LC-MS

Objective: To confirm the molecular weight and purity of GSK2830371.

Methodology:

- Sample Preparation: A dilute solution of GSK2830371 is prepared in a suitable solvent system, typically a mixture of water and an organic solvent like acetonitrile or methanol, often with a small amount of formic acid to promote protonation.

- **Liquid Chromatography (LC):** The sample is injected into a High-Performance Liquid Chromatography (HPLC) system. A reversed-phase C18 column is commonly used to separate the analyte from any impurities. The mobile phase gradient is optimized to achieve good peak shape and separation.
- **Mass Spectrometry (MS):** The eluent from the LC column is introduced into the ESI source of the mass spectrometer. The mass spectrometer is operated in positive ion mode to detect protonated molecules ($[M+H]^+$). A full scan is acquired over a mass range that includes the expected molecular ion.
- **Data Analysis:** The mass spectrum corresponding to the chromatographic peak of GSK2830371 is analyzed to determine the m/z of the molecular ion. The measured mass is compared to the calculated mass to confirm the elemental composition.

Infrared (IR) Spectroscopy

Infrared spectroscopy is used to identify the functional groups present in a molecule by measuring the absorption of infrared radiation.

Predicted IR Absorption Bands

Functional Group	Vibration	Predicted Wavenumber (cm^{-1})
N-H (Amide and Amine)	Stretch	3200 - 3400 (broad)
C-H (Aromatic)	Stretch	3000 - 3100
C-H (Aliphatic)	Stretch	2850 - 3000
C=O (Amide)	Stretch	1630 - 1680 (strong)
C=C (Aromatic)	Stretch	1450 - 1600
C-N	Stretch	1000 - 1350
C-Cl	Stretch	600 - 800

Experimental Protocol: FTIR Spectroscopy

Objective: To identify the key functional groups in GSK2830371.

Methodology:

- **Sample Preparation:** For a solid sample like GSK2830371, the Attenuated Total Reflectance (ATR) technique is often preferred due to its simplicity and minimal sample preparation. A small amount of the solid powder is placed directly on the ATR crystal.
- **Data Acquisition:** The IR spectrum is recorded using a Fourier Transform Infrared (FTIR) spectrometer. A background spectrum of the empty ATR crystal is first collected. Then, the sample spectrum is acquired. The instrument measures the transmittance or absorbance of infrared radiation over a specific range (typically 4000 - 400 cm^{-1}).
- **Data Analysis:** The resulting spectrum is analyzed to identify characteristic absorption bands corresponding to the various functional groups present in the molecule.

Conclusion

The comprehensive spectroscopic analysis of GSK2830371, employing NMR, Mass Spectrometry, and IR spectroscopy, is essential for its unequivocal structural confirmation and quality assessment. This guide provides a foundational understanding of the expected spectroscopic data and the experimental workflows involved. For researchers and drug development professionals, this information is critical for ensuring the identity, purity, and consistency of this promising Wip1 inhibitor as it progresses through the development pipeline.

References

- Clarivate. Generation of allosteric small-molecule phosphatase inhibitors for the treatment of cancer. 2014. [[Link](#)]
- Gilmartin AG, et al. Allosteric Wip1 phosphatase inhibition through flap-subdomain interaction.

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